

Application Note: High-Stability Staining of Polyamide Fibers with Mordant Blue 18

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Mordant Blue 18

Cat. No.: B12277993

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Introduction & Mechanism[1][2][3][4][5]

Mordant Blue 18 (Chrome Fast Blue B) is a mono-azo dye characterized by its ability to form stable coordination complexes with transition metals, specifically Chromium (III).

The Chelation Mechanism

Unlike acid dyes that rely solely on reversible ionic bonds with the protonated amine groups of the polyamide chain, **Mordant Blue 18** serves as a ligand. The staining process typically follows the Afterchrome pathway:

- Uptake: The anionic dye molecule absorbs onto the positively charged polyamide fiber at acidic pH (Ionic bonding).[1]
- Mordanting: Potassium dichromate (Cr) diffuses into the fiber.
- Reduction & Fixation: The Cr

is reduced to Cr

in situ (often by the fiber's own functional groups or the dye). The Cr

ion then coordinates with the hydroxyl and azo groups of the dye and the nucleophilic sites of the fiber, locking the colorant into a large, insoluble "lake" complex inside the polymer matrix.

Scientific Rationale for Use

- **High Fastness:** The metal-complex bond renders the stain resistant to washout, essential for long-term degradation studies of medical textiles.
- **Structural Resolution:** Provides high-contrast visualization of fiber morphology and orientation in woven or non-woven scaffolds.

Materials & Equipment

Reagents

Reagent	Specification	Role
Mordant Blue 18	C.I. 16680 (High Purity)	Chromophore / Ligand
Potassium Dichromate	K	Mordant (Source of Cr)
	Cr	
	O	
	(>99%)	
Formic Acid	85% Solution	pH Control & Reducing Agent
Acetic Acid	Glacial	pH Buffer
Sodium Sulfate	Anhydrous (Glauber's Salt)	Leveling Agent (Retarder)
Distilled Water	pH 6.5 - 7.0	Solvent

Equipment

- High-Temperature Dyeing Bath: Capable of maintaining $100^{\circ}\text{C} \pm 1^{\circ}\text{C}$ (e.g., IR beaker dyer or oil bath).
- Reflectance Spectrophotometer: For quantitative color depth analysis (optional).
- Fume Hood: Mandatory due to Chromate handling.

Safety & Compliance (Critical)

- Chromium VI Hazard: Potassium dichromate contains Hexavalent Chromium, a known carcinogen. All weighing and solution preparation must occur in a fume hood.
- Reduction: The protocol ensures Cr(VI) is largely reduced to the less toxic Cr(III) within the fiber, but waste baths must be treated as hazardous heavy metal waste.
- PPE: Nitrile gloves (double gloved recommended), lab coat, and safety goggles are non-negotiable.

Experimental Protocol: The Afterchrome Method

This method is preferred over the Metachrome process for **Mordant Blue 18** as it yields the deepest shades and highest fastness on polyamides.

Phase 1: Dye Exhaustion (Uptake)

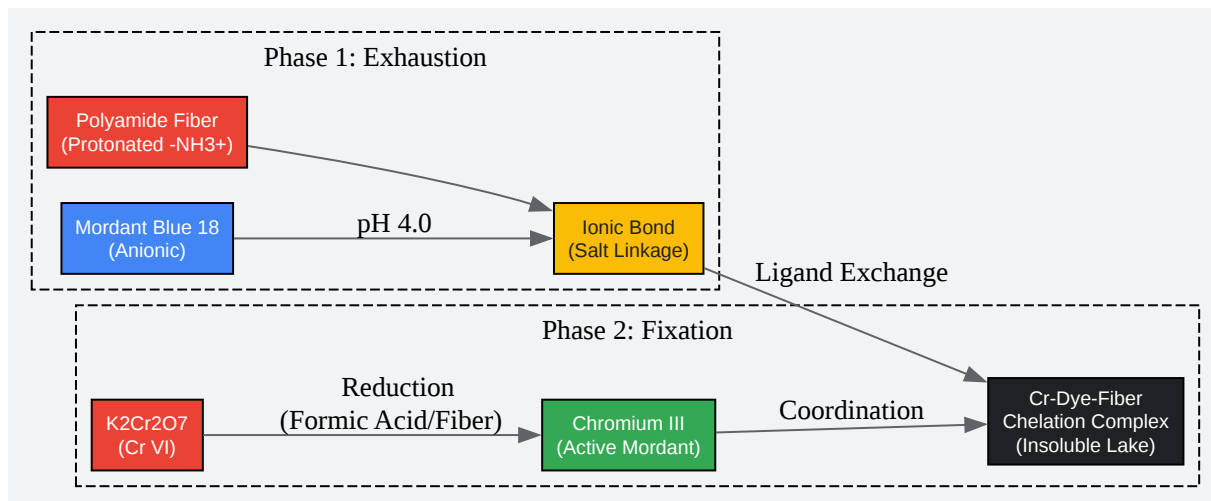
- Scouring: Wash the polyamide sample (10g) in a solution of 1 g/L non-ionic detergent at 60°C for 15 mins to remove spinning oils. Rinse thoroughly.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Bath Preparation: Prepare a dye bath with a Liquor Ratio of 40:1 (400 mL water for 10g fiber).
 - Add Sodium Sulfate: 10% on weight of fiber (owf).
 - Add Acetic Acid (30%): 3-5% owf (Adjust pH to 4.0–4.5).
 - Add **Mordant Blue 18**: 1.0–3.0% owf (dissolved in hot water first).
- Dyeing Cycle:

- Enter the sample at 50°C.
- Raise temperature to 98–100°C at a rate of 1.5°C/min.
- Maintain boil for 45–60 minutes.
- Checkpoint: The bath should be nearly clear (exhausted). If blue color remains, add 0.5% formic acid to drive exhaustion.

Phase 2: Mordanting (Fixation)

- Cooling: Cool the bath to 70°C.
- Addition of Mordant: Add Potassium Dichromate (0.5 – 1.0% owf) dissolved in water.
 - Note: For Nylon, adding 1% Formic Acid assists in the reduction of Dichromate to the active Chromium(III) species.
- Fixation Cycle:
 - Raise temperature back to 100°C.
 - Maintain boil for 45 minutes. The color will shift from a dull red/violet (un-mordanted) to a deep, vibrant Navy Blue (complexed).
- Rinsing:
 - Rinse with warm water (60°C).
 - Soaping: Wash with 2 g/L detergent at 60°C for 10 mins to remove surface-precipitated chrome lake.
 - Final cold rinse and air dry.[\[4\]](#)

Visualization of Mechanism & Workflow



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Figure 1: Reaction pathway showing the transition from ionic absorption to stable coordinate covalent fixation.

Analysis & Validation

To ensure the protocol met the "Self-Validating" criteria, perform the following quality checks:

Quantitative Data Summary

Parameter	Recommended Range	Impact of Deviation
pH (Dyeing)	4.0 – 4.5	pH > 5: Poor uptake; pH < 3: Uneven dyeing (Strike too fast).
Temp (Fixation)	98°C – 100°C	< 95°C: Incomplete chroming (Low fastness, wrong color).
Mordant Conc.	0.5 – 1.0% owf	> 2%: Fiber damage (over-oxidation); < 0.5%: Poor fastness.

Validation Tests

- Boil Test: Boil a 1g sample in 50mL distilled water for 15 mins. The water should remain clear. Any blue tint indicates insufficient mordanting or rinsing.
- Microscopy: Cross-section analysis should show uniform penetration of the dye into the fiber core (Ring dyeing indicates insufficient time/temperature).

Troubleshooting

- Problem: Uneven Color (Leveling issues)
 - Cause: pH dropped too quickly or temperature ramp was too fast.
 - Solution: Increase Sodium Sulfate to 15% or use a retarding agent. Start at 40°C.[\[5\]](#)
- Problem: Color is Dull/Reddish
 - Cause: Incomplete complexation. The dye is still in its un-mordanted state.
 - Solution: Extend the "Phase 2" boiling time or check if Formic Acid was added to assist reduction.
- Problem: Fiber Embrittlement
 - Cause: Oxidation damage from excess Dichromate.
 - Solution: Reduce Dichromate concentration; ensure thorough reduction with Formic Acid.

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